

Techniques for Measuring Dipropyl Phthalate Migration from Plastics: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dipropyl phthalate*

Cat. No.: *B113630*

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Introduction

Dipropyl phthalate (DPP), a member of the phthalate ester family, is utilized as a plasticizer to enhance the flexibility and durability of various plastic products. Its potential to migrate from plastic matrices into contacting substances, such as food, beverages, and pharmaceutical formulations, is a significant concern due to potential health risks. This document provides detailed application notes and experimental protocols for the measurement of DPP migration from plastics, intended to guide researchers in establishing robust analytical methods for monitoring and risk assessment.

The primary analytical techniques for quantifying **dipropyl phthalate** migration are Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). The choice of method often depends on the sample matrix, required sensitivity, and available instrumentation. Proper sample preparation, including extraction from the plastic or collection from a food simulant, is a critical step for accurate quantification.

Data Presentation

A comprehensive analysis of **dipropyl phthalate** migration involves evaluating the influence of various factors such as the type of plastic, the nature of the food simulant, contact time, and

temperature. While the following tables are presented as templates for organizing experimental data, it is important to note that a comprehensive literature search did not yield specific quantitative data for **dipropyl phthalate** migration from plastics. The values for other phthalates, such as dibutyl phthalate (DBP) and di(2-ethylhexyl) phthalate (DEHP), are often reported in the range of <0.01 µg/L to several µg/L, and in some cases, exceeding specific migration limits under aggressive testing conditions.^{[1][2][3][4]} The specific migration limit (SML) for DBP is 0.3 mg/kg of food simulant.^{[5][6]}

Table 1: Migration of **Dipropyl Phthalate** from PVC into Various Food Simulants

Food Simulant	Contact Time (days)	Temperature (°C)	DPP Concentration (µg/L)
Simulant A (10% ethanol)	10	40	Data Not Found
30	40	Data Not Found	
Simulant B (3% acetic acid)	10	40	Data Not Found
30	40	Data Not Found	
Simulant D1 (50% ethanol)	10	40	Data Not Found
30	40	Data Not Found	
Simulant D2 (Olive Oil)	10	40	Data Not Found
30	40	Data Not Found	

Table 2: Migration of **Dipropyl Phthalate** from PET into Aqueous Food Simulant at Different Temperatures

Temperature (°C)	Contact Time (days)	DPP Concentration (µg/L)
4	10	Data Not Found
30	Data Not Found	
25	10	Data Not Found
30	Data Not Found	
40	10	Data Not Found
30	Data Not Found	

Experimental Protocols

Protocol 1: Determination of Dipropyl Phthalate Migration using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the general procedure for quantifying DPP migration from a plastic sample into a food simulant.

1. Materials and Reagents:

- Plastic sample (e.g., PVC, PET)
- Food simulants (e.g., 10% ethanol, 3% acetic acid, 50% ethanol, olive oil)
- **Dipropyl phthalate** (DPP) standard, analytical grade
- Internal standard (e.g., Benzyl Benzoate)
- Solvents: n-hexane, dichloromethane (DCM), methanol (all HPLC or GC grade)
- Anhydrous sodium sulfate
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Migration Test:

- Cut the plastic sample into pieces of a known surface area (e.g., 6 dm²).
- Place the plastic pieces into a clean, inert glass container.
- Add a known volume of the selected food simulant to achieve a surface area-to-volume ratio of 6 dm²/L.
- Seal the container and incubate at the desired temperature (e.g., 40°C) for a specified duration (e.g., 10 days).
- After incubation, remove the plastic samples and collect the food simulant for analysis.

3. Sample Preparation (Aqueous Food Simulants):

- Liquid-Liquid Extraction (LLE):
 - Take a known volume of the food simulant (e.g., 100 mL).
 - Spike with an internal standard.
 - Extract twice with 50 mL of n-hexane or dichloromethane by shaking vigorously in a separatory funnel.
 - Combine the organic layers and dry over anhydrous sodium sulfate.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by distilled water.
 - Load a known volume of the food simulant (spiked with internal standard) onto the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the DPP with a suitable solvent (e.g., n-hexane or dichloromethane).
 - Concentrate the eluate to a final volume of 1 mL.

4. GC-MS Analysis:

- Gas Chromatograph Conditions:
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.
 - Injector Temperature: 280°C.
 - Injection Mode: Splitless.
 - Oven Temperature Program: Start at 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor for DPP: m/z 149 (quantifier), 177, 222.
 - Internal Standard (Benzyl Benzoate): m/z 105 (quantifier), 77, 212.

5. Quantification:

- Prepare a calibration curve using standard solutions of DPP of known concentrations.
- Calculate the concentration of DPP in the sample based on the peak area ratio of the analyte to the internal standard.

Protocol 2: Determination of Dipropyl Phthalate Migration using High-Performance Liquid Chromatography (HPLC) with UV Detection

This protocol provides an alternative method to GC-MS for the quantification of DPP.

1. Materials and Reagents:

- Same as Protocol 1, with the exception of GC-specific consumables.
- Mobile phase solvents: Acetonitrile and water (both HPLC grade).

2. Migration Test:

- Follow the same procedure as described in Protocol 1.

3. Sample Preparation:

- For aqueous food simulants, the SPE method described in Protocol 1 is recommended.
- For fatty food simulants (e.g., olive oil), a solvent extraction with acetonitrile followed by a clean-up step may be necessary.

4. HPLC-UV Analysis:

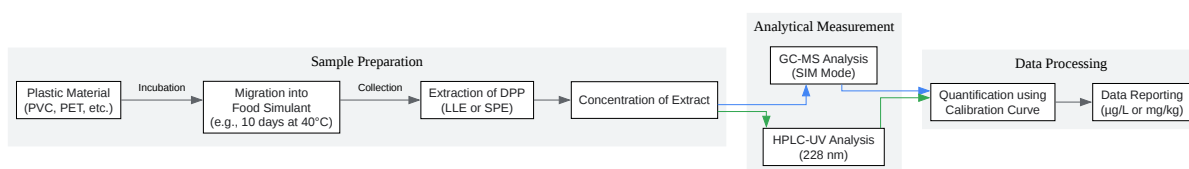
- HPLC System Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water (e.g., 70:30 v/v).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Injection Volume: 20 μ L.
 - UV Detector Wavelength: 228 nm.

5. Quantification:

- Prepare a calibration curve by injecting standard solutions of DPP.

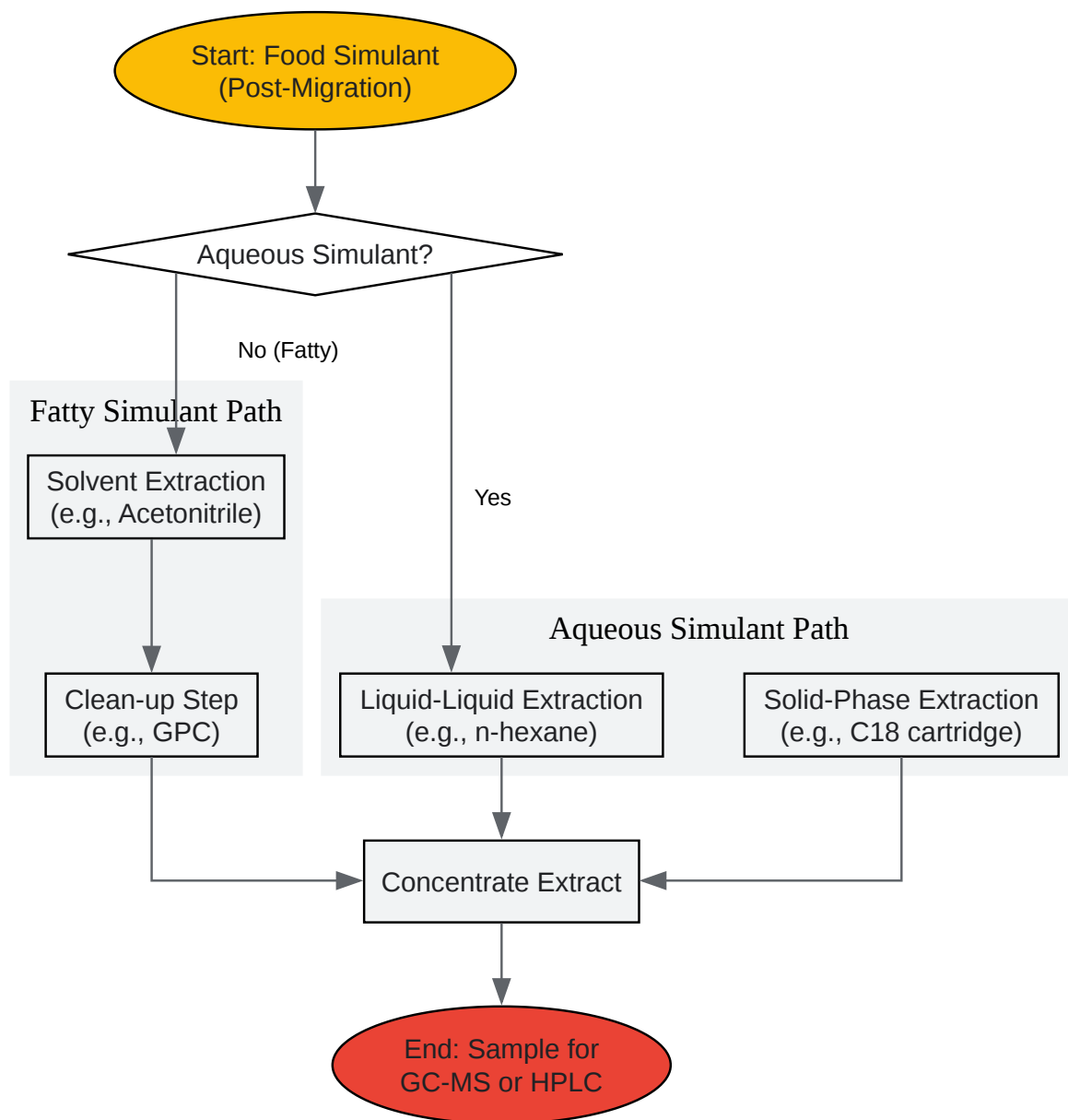
- Determine the concentration of DPP in the sample by comparing its peak area to the calibration curve.

Experimental Workflows and Logical Relationships



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Caption: Workflow for **Dipropyl Phthalate** Migration Analysis.



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Caption: Sample Preparation Decision Workflow.

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